

In-depth Technical Guide on 3,3'-Dichlorobenzoin

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Compound of Interest

Compound Name: **3,3'-Dichlorobenzoin**

Cat. No.: **B1640249**

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It is not possible to provide an in-depth technical guide on **3,3'-Dichlorobenzoin** as a CAS number for this specific chemical compound could not be identified in publicly available chemical databases and scientific literature.

A thorough search was conducted to locate the Chemical Abstracts Service (CAS) registry number for "**3,3'-Dichlorobenzoin**". This included searches for the compound by its common name and its systematic IUPAC name, "2-hydroxy-1,2-bis(3-chlorophenyl)ethanone". Despite these efforts, no specific CAS number or significant body of research was found for this particular molecule.

The search results were predominantly for a different compound, 3,3'-Dichlorobenzidine, which has the CAS number 91-94-1.^{[1][2]} It is crucial to distinguish between these two substances as they have different chemical structures, properties, and applications. "Benzoin" refers to a 2-hydroxy-1,2-diphenylethanone backbone, whereas "benzidine" is a derivative of biphenyl-4,4'-diamine.

Without a confirmed CAS number and the associated published research, it is not feasible to provide the requested in-depth technical guide that would include:

- Quantitative Data: Summarized in structured tables.
- Detailed Experimental Protocols: For key experiments.
- Signaling Pathway and Workflow Diagrams: Using Graphviz (DOT language).

The creation of such a technical document requires a foundation of peer-reviewed scientific literature that details the synthesis, characterization, and biological or chemical activity of the compound in question. For "**3,3'-Dichlorobenzoin**," this foundational information appears to be unavailable.

Researchers, scientists, and drug development professionals are advised to verify the correct name and CAS number of their compound of interest before proceeding with in-depth literature reviews or experimental work. If "**3,3'-Dichlorobenzoin**" is a novel or custom-synthesized compound, it would not yet have a registered CAS number or a body of public research.

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References

- 1. 3,3'-Dichlorobenzidine - Wikipedia [en.wikipedia.org]
- 2. 3,3'-Dichlorobenzidine | C12H10Cl2N2 | CID 7070 - PubChem [pubchem.ncbi.nlm.nih.gov]
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